

# Application Notes and Protocols: Synthesis of 3-(Benzoylamino)benzoic Acid

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## Compound of Interest

Compound Name: 3-(Benzoylamino)benzoic acid

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## Abstract

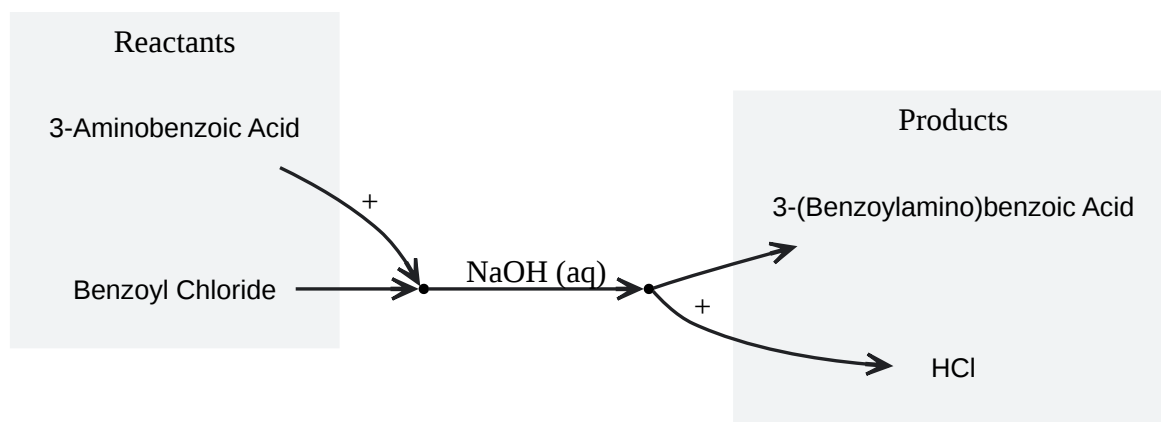
This document provides a detailed protocol for the synthesis of **3-(benzoylamino)benzoic acid** from 3-aminobenzoic acid via a Schotten-Baumann reaction. This method involves the acylation of the amino group of 3-aminobenzoic acid with benzoyl chloride in an aqueous alkaline medium. The protocol covers the experimental procedure, purification by recrystallization, and characterization of the final product. Quantitative data, including reaction yield and key analytical parameters, are summarized for easy reference.

## Introduction

**3-(Benzoylamino)benzoic acid** is a valuable intermediate in organic synthesis, particularly in the development of pharmaceuticals and other biologically active molecules. The benzylation of 3-aminobenzoic acid is a classic example of the Schotten-Baumann reaction, a widely used method for the amidation of primary and secondary amines using an acyl chloride in the presence of a base.<sup>[1]</sup> The base plays a crucial role in neutralizing the hydrochloric acid generated during the reaction, thus driving the equilibrium towards the product.<sup>[1]</sup> This application note provides a reliable and reproducible protocol for this synthesis, suitable for laboratory-scale preparation.

## Reaction Scheme

The synthesis proceeds via the nucleophilic acyl substitution of benzoyl chloride with 3-aminobenzoic acid.



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Caption: Reaction scheme for the synthesis of **3-(Benzoylamino)benzoic acid**.

## Quantitative Data Summary

The following tables summarize the key quantitative data for the starting materials and the product.

Table 1: Properties of Reactants

Compound	Molecular Formula	Molecular Weight ( g/mol )	Melting Point (°C)	CAS Number
3-Aminobenzoic acid	C <sub>7</sub> H <sub>7</sub> NO <sub>2</sub>	137.14	178-180	99-05-8
Benzoyl chloride	C <sub>7</sub> H <sub>5</sub> ClO	140.57	-1	98-88-4
Sodium hydroxide	NaOH	40.00	318	1310-73-2

Table 2: Properties and Characterization of **3-(Benzoylamino)benzoic acid**

Property	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>11</sub> NO <sub>3</sub>	[2]
Molecular Weight	241.24 g/mol	[2]
Melting Point	248-251 °C	
Appearance	White to off-white solid	
Typical Yield	85-95%	
CAS Number	587-54-2	[2]

Table 3: Spectroscopic Data for **3-(Benzoylamino)benzoic acid**

Technique	Data
<sup>1</sup> H NMR (DMSO-d <sub>6</sub> )	δ 13.0 (s, 1H, COOH), 10.4 (s, 1H, NH), 8.3 (s, 1H, Ar-H), 8.0 (d, 2H, Ar-H), 7.9 (d, 1H, Ar-H), 7.7 (d, 1H, Ar-H), 7.6-7.5 (m, 3H, Ar-H)
<sup>13</sup> C NMR (DMSO-d <sub>6</sub> )	δ 167.2, 166.1, 139.9, 134.7, 132.3, 131.9, 129.2, 128.7, 128.0, 126.1, 125.6, 122.3
FTIR (KBr, cm <sup>-1</sup> )	3300-2500 (br, O-H stretch), 3305 (N-H stretch), 1705 (C=O stretch, acid), 1655 (C=O stretch, amide), 1585, 1530 (N-H bend and C=C stretch), 1290 (C-O stretch)

## Experimental Protocol

Materials and Equipment:

- 3-Aminobenzoic acid
- Benzoyl chloride

- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl), concentrated
- Ethanol
- Deionized water
- Erlenmeyer flasks
- Beakers
- Magnetic stirrer and stir bar
- Ice bath
- Buchner funnel and filter flask
- pH paper or pH meter
- Melting point apparatus
- NMR spectrometer
- FTIR spectrometer

Procedure:

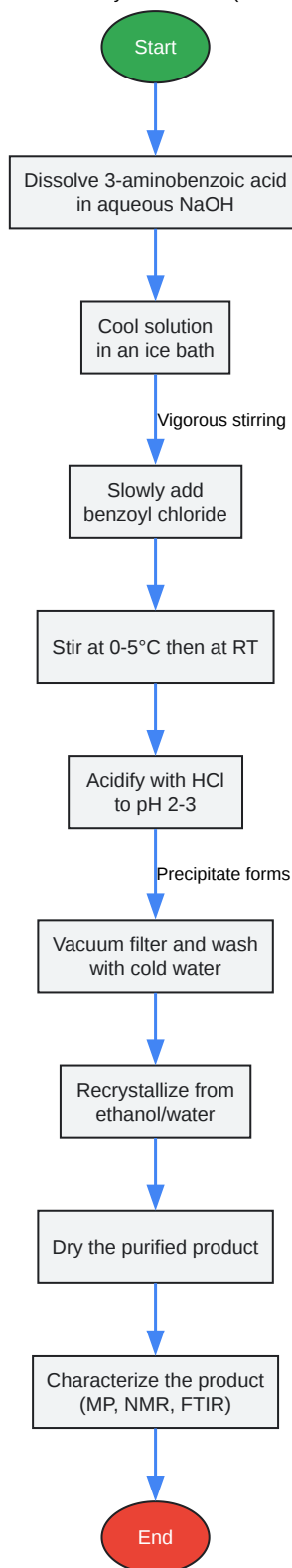
- **Dissolution of Starting Material:** In a 250 mL Erlenmeyer flask, dissolve 5.0 g (0.036 mol) of 3-aminobenzoic acid in 100 mL of 5% (w/v) aqueous sodium hydroxide solution. Stir the mixture at room temperature until all the solid has dissolved.
- **Reaction Setup:** Cool the solution in an ice bath to below 5 °C.
- **Addition of Benzoyl Chloride:** While stirring vigorously, slowly add 5.0 mL (0.043 mol) of benzoyl chloride dropwise to the cold solution. Maintain the temperature below 10 °C during the addition. A white precipitate of the product will form.

- **Reaction Completion:** After the addition is complete, continue to stir the mixture in the ice bath for an additional 30 minutes, followed by stirring at room temperature for 1 hour to ensure the reaction goes to completion.
- **Isolation of Crude Product:** Acidify the reaction mixture to a pH of approximately 2-3 by the slow addition of concentrated hydrochloric acid. Use pH paper or a pH meter to monitor the pH. This will precipitate the **3-(benzoylamino)benzoic acid**.
- **Filtration and Washing:** Collect the crude product by vacuum filtration using a Buchner funnel. Wash the solid with cold deionized water to remove any inorganic salts.
- **Purification by Recrystallization:**
  - Transfer the crude product to a beaker.
  - Add a minimal amount of a hot ethanol/water mixture (e.g., 1:1 v/v) to dissolve the solid completely.
  - Allow the solution to cool slowly to room temperature, and then place it in an ice bath to induce crystallization.
  - Collect the purified crystals by vacuum filtration, wash with a small amount of cold ethanol/water, and dry them in a vacuum oven.
- **Characterization:**
  - Determine the melting point of the dried product.
  - Record the  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and FTIR spectra of the purified product.
  - Calculate the percentage yield.

## Experimental Workflow

The following diagram illustrates the key steps in the synthesis and purification of **3-(benzoylamino)benzoic acid**.

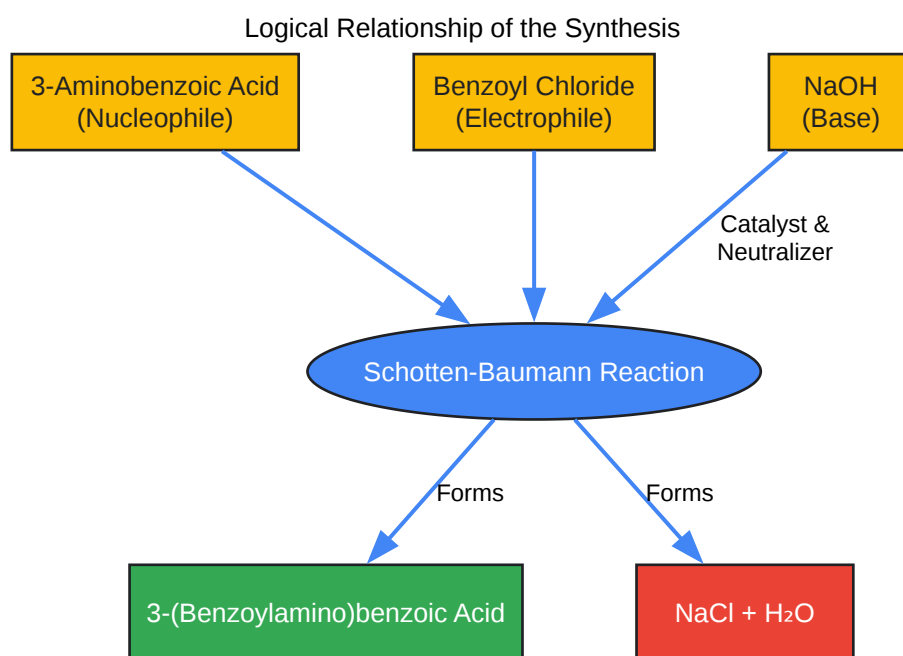
## Experimental Workflow for the Synthesis of 3-(Benzoylamino)benzoic acid

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Caption: A flowchart of the experimental procedure.

## Signaling Pathways and Logical Relationships

The synthesis of **3-(benzoylamino)benzoic acid** is a direct amidation reaction. The logical relationship between the reactants and the product is governed by the principles of nucleophilic acyl substitution.



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Caption: Key components and their roles in the synthesis.

## Conclusion

The protocol described in this application note provides a straightforward and efficient method for the synthesis of **3-(benzoylamino)benzoic acid**. The use of the Schotten-Baumann reaction conditions ensures a high yield of the desired product. The detailed experimental and characterization data will be a valuable resource for researchers in organic synthesis and drug development.

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